

Molecular Architectures of Imidazolium Alkyl Sulfates: Decoding Cation-Anion Interplay

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Compound of Interest

Compound Name: *3-Ethyl-1-methyl-1H-imidazol-3-ium sodium sulfate*

Cat. No.: *B8234021*

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Executive Summary

This technical guide dissects the molecular interactions governing imidazolium alkyl sulfate ionic liquids (ILs). For researchers in drug development and material science, understanding these interactions is not merely academic—it is the engineering logic required to tune solubility, viscosity, and bioavailability.

The core of this guide focuses on the cation-anion interface, specifically the hydrogen bonding network formed between the acidic protons of the imidazolium ring (particularly C2-H) and the oxygen atoms of the sulfate anion. We will explore how manipulating these interactions allows for the "programming" of solvent properties for pharmaceutical applications.

The Nature of the Bond: Electrostatics & Hydrogen Bonding

The macroscopic properties of imidazolium sulfates—such as their negligible vapor pressure and high thermal stability—arise from a delicate balance of Coulombic forces, hydrogen bonding, and van der Waals interactions.

The Dominant Interaction: C2-H...O Hydrogen Bonding

While the primary cohesive force in ILs is electrostatic (Coulombic attraction between cation and anion), the directionality and structure of the liquid are dictated by hydrogen bonds.[1]

- The Donor: The proton at the C2 position of the imidazolium ring is the most acidic due to the electron-withdrawing effect of the two adjacent nitrogen atoms.
- The Acceptor: The oxygen atoms of the alkyl sulfate anion () act as strong H-bond acceptors.
- The Mechanism: The anion preferentially locates near the C2-H, forming a directional H-bond.[2] Secondary interactions occur at the C4-H and C5-H positions, but these are energetically weaker.

Nanostructuration and the Alkyl Chain Effect

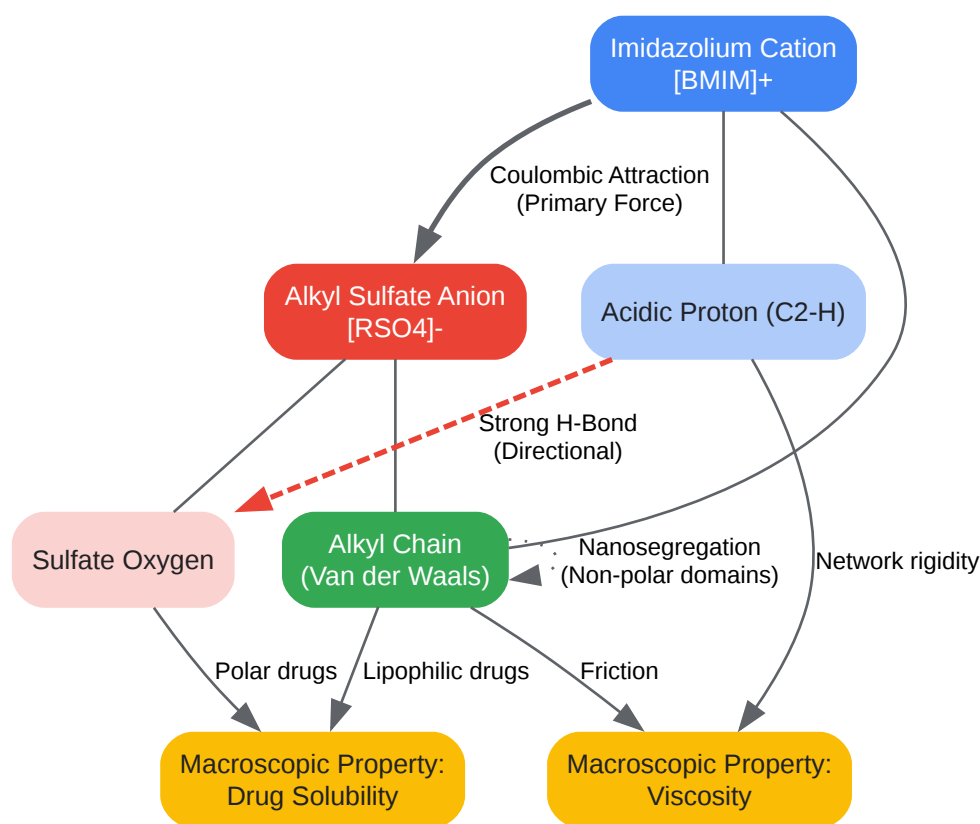
In imidazolium alkyl sulfates (e.g.,

), the alkyl chains on both the cation and anion tend to aggregate.

- Polar Domains: Formed by the charged imidazolium head and the sulfate group.
- Non-Polar Domains: Formed by the alkyl tails.
- Consequence: As chain length increases (e.g., octyl sulfate vs. methyl sulfate), these domains segregate more distinctively. This "nanostructuration" creates a heterogeneous solvation environment, allowing these ILs to solubilize both polar drugs (in the ionic domain) and lipophilic drugs (in the alkyl domain).

Visualization of Interaction Network

The following diagram illustrates the hierarchy of forces stabilizing the ionic liquid structure.



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Caption: Hierarchy of molecular interactions in imidazolium alkyl sulfates determining macroscopic properties.

Analytical Toolbox: Characterizing the Interaction

To validate the strength and nature of these interactions, specific analytical techniques are required.

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for probing H-bonding in ILs.

- ¹H NMR Shift: The chemical shift () of the C2-H proton is highly sensitive to anion basicity and concentration. A downfield shift (higher ppm) indicates stronger H-bonding with the sulfate anion.

- NOE (Nuclear Overhauser Effect): 2D NOESY experiments reveal spatial proximity. Cross-peaks between the cation's ring protons and the anion's alkyl chain confirm the formation of contact ion pairs.

Vibrational Spectroscopy (FTIR/Raman)

- C-H Stretching: The C-H stretching vibration (typically ~3100-3200 cm⁻¹) red-shifts and broadens upon H-bond formation.
- Anion Modes: The symmetric and asymmetric stretching modes of the sulfate group shift depending on the strength of the interaction with the cation.

Experimental Protocol: Synthesis & Validation

This section details the synthesis of 1-Butyl-3-methylimidazolium Octyl Sulfate ([BMIM][OctSO₄]), a "green" IL relevant for drug delivery due to its surfactant properties and lower toxicity compared to halide ILs.

Synthesis Workflow (Transesterification/Metathesis)

Objective: Synthesize high-purity [BMIM][OctSO₄]

] free of halide impurities.

Reagents:

- 1-Butyl-3-methylimidazolium chloride ([BMIM][Cl]) (Precursor)
- Sodium Octyl Sulfate (Na[OctSO₄])
- Dichloromethane (DCM)
- Deionized Water[3]

Protocol:

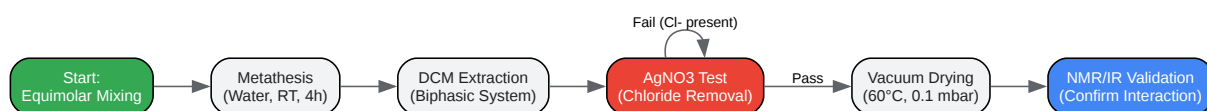
- Dissolution: Dissolve equimolar amounts of [BMIM][Cl] and Na[OctSO₃] in distilled water.
- Metathesis: Stir the mixture vigorously at room temperature for 4 hours.
- Extraction: Add DCM to the aqueous solution. The hydrophobic IL [BMIM][OctSO₃] will partition into the DCM layer, while the byproduct (NaCl) remains in the water.
- Washing: Wash the DCM layer 3x with deionized water to remove residual chloride. Critical Step: Test the wash water with AgNO₃. No precipitate indicates chloride-free product.
- Drying: Dry the organic phase over anhydrous MgSO₄, filter, and remove DCM via rotary evaporation.
- Vacuum Drying: Dry the final viscous liquid under high vacuum (0.1 mbar) at 60°C for 24 hours to remove trace water.

Characterization Logic

Once synthesized, the cation-anion interaction must be verified.

Technique	Observation Target	Expected Result for [BMIM][OctSO ₄]
H NMR (DMSO-d ₆)	C2-H Proton	ppm (Downfield shift vs. dilute state)
FTIR	Sulfate stretch	Shift from ~1200 cm (free) to ~1190 cm (H-bonded)
Karl Fischer	Water Content	ppm (Water disrupts H-bonds, invalidating viscosity data)

Experimental Workflow Diagram



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Caption: Step-by-step synthesis and validation workflow for [BMIM][OctSO₄].

Pharmaceutical Applications: Structure-Function Relationship

The specific cation-anion interactions in imidazolium sulfates directly translate to pharmaceutical utility.

Drug Solubilization

The dual nature of the interactions allows these ILs to act as "universal" solvents.

- Mechanism: The sulfate anion accepts H-bonds from proton-donating drugs (e.g., ibuprofen), while the imidazolium cation interacts via

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stacking with aromatic drugs.

- Data Point: [BMIM][OctSO

] shows significantly higher solubilization capacity for poorly water-soluble drugs compared to [BMIM][Cl] due to the surfactant-like nature of the octyl sulfate anion.

Transdermal Delivery

Imidazolium sulfates act as permeation enhancers.

- Lipid Disruption: The alkyl chains of the anion insert into the stratum corneum lipids, increasing fluidity.
- Interaction Exchange: The strong H-bonding capability of the IL allows it to disrupt the H-bond network of the skin barrier, facilitating drug passage.

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